

Physical and chemical properties of Barium formate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Barium formate*

Cat. No.: *B1594320*

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An In-depth Technical Guide to the Physical and Chemical Properties of **Barium Formate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Barium formate, with the chemical formula $\text{Ba}(\text{HCOO})_2$, is the barium salt of formic acid.^[1] It is an inorganic compound that serves as a significant subject of study in inorganic chemistry and a valuable precursor in materials science.^[1] This technical guide provides a comprehensive overview of the core physical and chemical properties of **barium formate**, detailed experimental protocols for their determination, and an exploration of its thermal decomposition and synthesis.

Core Properties

Barium formate is a white to off-white crystalline powder.^[2] It is recognized as a metal carboxylate, combining the properties of the alkaline earth metal barium with the organic formate anion.^[1]

General and Physical Properties

The fundamental physical and identifying properties of **barium formate** are summarized in the table below. The compound is poisonous and should be handled with appropriate safety precautions.^[3]

Property	Value	Source
Molecular Formula	$C_2H_2BaO_4$	[3] [4] [5] [6]
Molecular Weight	227.36 g/mol	[2] [3] [4] [5] [6] [7]
Appearance	White to off-white crystalline powder/crystals	[2] [3] [4] [6] [7]
Density	3.21 g/cm ³	[2] [3] [4] [6] [7]
Decomposition Temperature	350-400 °C	[1] [8]
Boiling Point	100.6 °C at 760 mmHg	[7]
Flash Point	29.9 °C	[7]
CAS Number	541-43-5	[3] [5] [6] [7] [8]

Solubility

Barium formate is soluble in water and practically insoluble in ethanol and diethyl ether.[\[3\]](#)[\[4\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#) The solubility in water is temperature-dependent.

Temperature	Solubility (g / 100g H ₂ O)	Source
1 °C	~27.8 g (as dihydrate)	[9]
Cold Water	25 g (1 part in 4 parts water)	[3]
28 °C	~34.3 g (as dihydrate)	[9]
Boiling Water	33.3 g (1 part in 3 parts water)	[3]

Crystal Structure

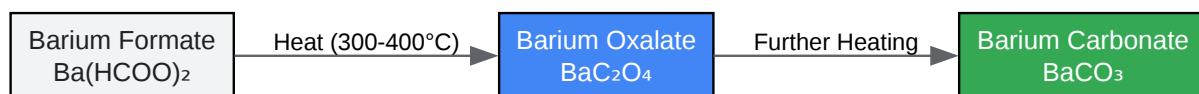
The crystal structure of **barium formate** has been identified as belonging to the monoclinic crystal system for the anhydrous form.[\[1\]](#)[\[9\]](#) A dihydrate form also exists, which crystallizes in the orthorhombic system and is isomorphous with calcium and strontium formate.[\[9\]](#) X-ray diffraction (XRD) is the primary technique used to determine these crystal structures, revealing the unit cell parameters and atomic positions within the lattice.[\[1\]](#) Vibrational spectra studies

have shown a doubling of the internal modes of the formate ions, which indicates the presence of two crystallographically non-equivalent sets of formate ions within the crystal lattice.[1]

Chemical Properties and Reactivity

Thermal Decomposition

The thermal decomposition of **barium formate** is a sequential, multi-step process, not a single event.[1] Upon heating, it remains stable up to approximately 300–400°C, after which it begins to decompose.[1] The process involves the formation of a key intermediate, barium oxalate (BaC_2O_4), which then further decomposes to the final solid residue, barium carbonate (BaCO_3).[1] This two-step pathway is a characteristic feature of the thermal decomposition of several alkali and alkaline earth metal formates.[1]



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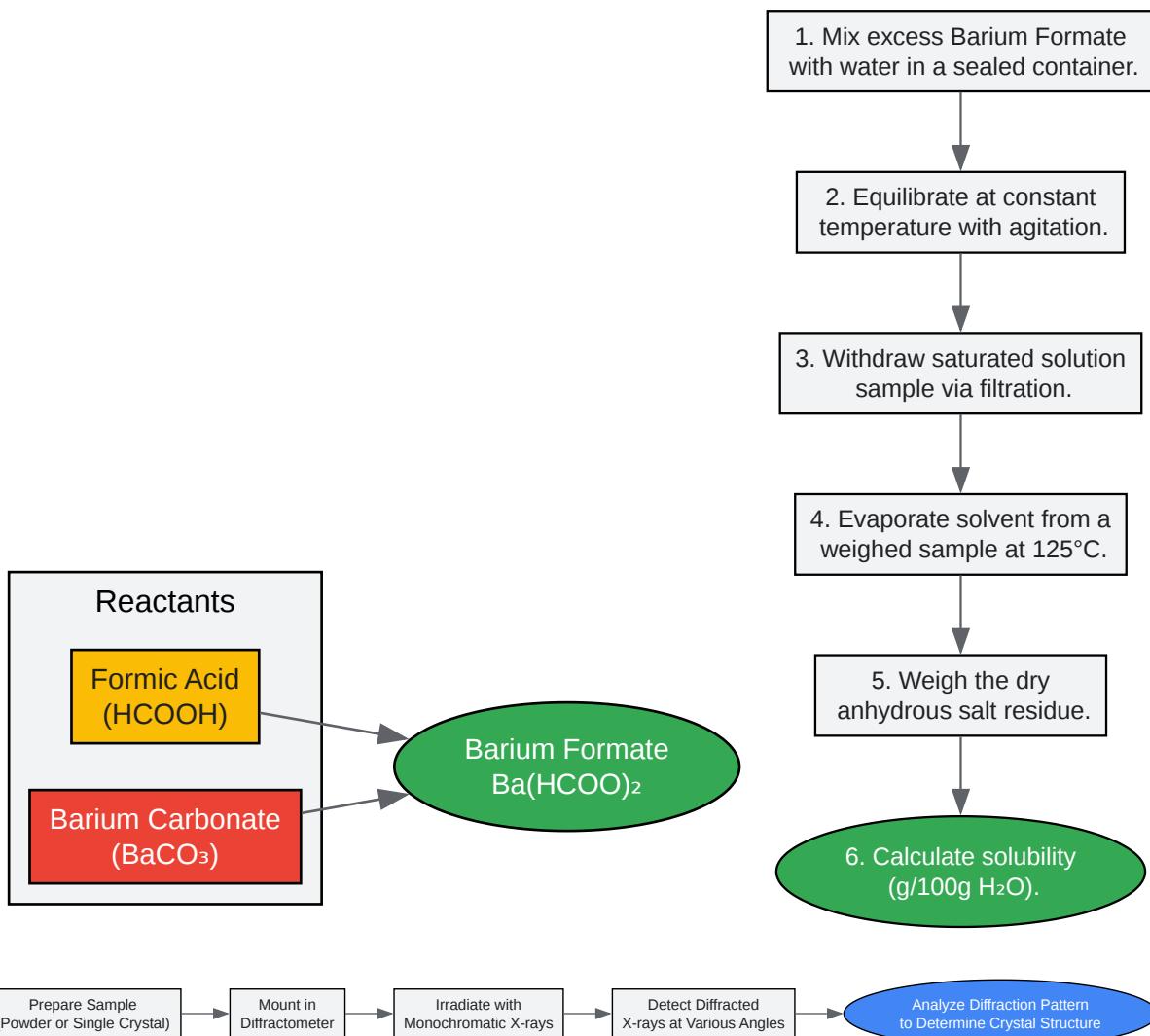
*Thermal decomposition pathway of **Barium Formate**.*

Synthesis

Barium formate can be prepared through the reaction of a barium source, such as barium carbonate or barium hydroxide, with formic acid.[9][10]

Reaction with Barium Hydroxide: $\text{Ba}(\text{OH})_2 + 2\text{HCOOH} \rightarrow \text{Ba}(\text{HCOO})_2 + 2\text{H}_2\text{O}$ [9]

Reaction with Barium Carbonate: $\text{BaCO}_3 + 2\text{HCOOH} \rightarrow \text{Ba}(\text{HCOO})_2 + \text{H}_2\text{O} + \text{CO}_2$



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- To cite this document: BenchChem. [Physical and chemical properties of Barium formate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1594320#physical-and-chemical-properties-of-barium-formate]

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